

Technical Guide: Solubility of 9-(4-Bromophenyl)-10-phenylanthracene in Organic Solvents

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Compound of Interest

Compound Name: 9-(4-Bromophenyl)-10-phenylanthracene

Cat. No.: B1291624

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **9-(4-Bromophenyl)-10-phenylanthracene**, a key intermediate in the development of organic light-emitting diodes (OLEDs) and other advanced materials. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this guide summarizes the available qualitative information and presents a detailed, generalized experimental protocol for determining the solubility of this compound in various organic solvents.

Core Compound Properties

Property	Value
IUPAC Name	9-(4-Bromophenyl)-10-phenylanthracene
CAS Number	625854-02-6
Molecular Formula	C ₂₆ H ₁₇ Br
Molecular Weight	409.32 g/mol
Physical Appearance	Slight yellow solid

Qualitative Solubility Data

While specific quantitative solubility values (e.g., in g/L or mol/L) for **9-(4-Bromophenyl)-10-phenylanthracene** are not readily available in scientific literature, information from chemical suppliers and related synthesis procedures allows for a qualitative assessment of its solubility in common organic solvents.

Solvent	Qualitative Solubility	Rationale / Source
Toluene	Slightly soluble	Stated on a technical data sheet from a chemical supplier.
Chloroform (CHCl ₃)	Likely soluble	Used as a solvent in the synthesis of the related compound 9-bromo-10-phenylanthracene.[1]
Dichloromethane (CH ₂ Cl ₂)	Likely soluble	Used as an extraction solvent in the synthesis of the related compound 9-bromo-10-phenylanthracene.[1]
Hexane	Likely has some solubility, especially at elevated temperatures	A similar 9,10-disubstituted anthracene derivative was recrystallized from hexane, suggesting solubility at higher temperatures and lower solubility at room temperature.
Methanol (CH ₃ OH)	Likely poorly soluble at room temperature	Used as a recrystallization solvent for the related compound 9-bromo-10-phenylanthracene, which implies that the compound is not very soluble at lower temperatures.[1]
Acetone	Potentially soluble	Used to re-dissolve the related compound 9-bromo-10-phenylanthracene before reprecipitation.[1]

It is important to note that the term "slightly soluble" is not a quantitative measure and the actual solubility can be influenced by factors such as temperature and the purity of both the solute and the solvent. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for the quantitative determination of the solubility of **9-(4-Bromophenyl)-10-phenylanthracene** in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

1. Materials and Equipment:

- **9-(4-Bromophenyl)-10-phenylanthracene** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks
- Spectrophotometer (UV-Vis) or High-Performance Liquid Chromatography (HPLC) system

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **9-(4-Bromophenyl)-10-phenylanthracene** to a vial containing a known volume of the selected organic solvent. An excess is ensured when solid material remains undissolved.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath or a shaker set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Collection and Preparation:
 - Allow the vial to stand undisturbed at the constant temperature for a short period to let the undissolved solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid particles.
 - Record the exact volume of the filtered saturated solution.
- Quantification of Solute:
 - Allow the solvent in the volumetric flask to evaporate completely under a gentle stream of nitrogen or in a fume hood.
 - Once the solvent is fully evaporated, weigh the volumetric flask containing the dried solute.
 - The mass of the solute can be determined by subtracting the initial weight of the empty flask.
 - Alternatively, the concentration of the solute in the filtered saturated solution can be determined using a pre-calibrated analytical method such as UV-Vis spectrophotometry or HPLC.

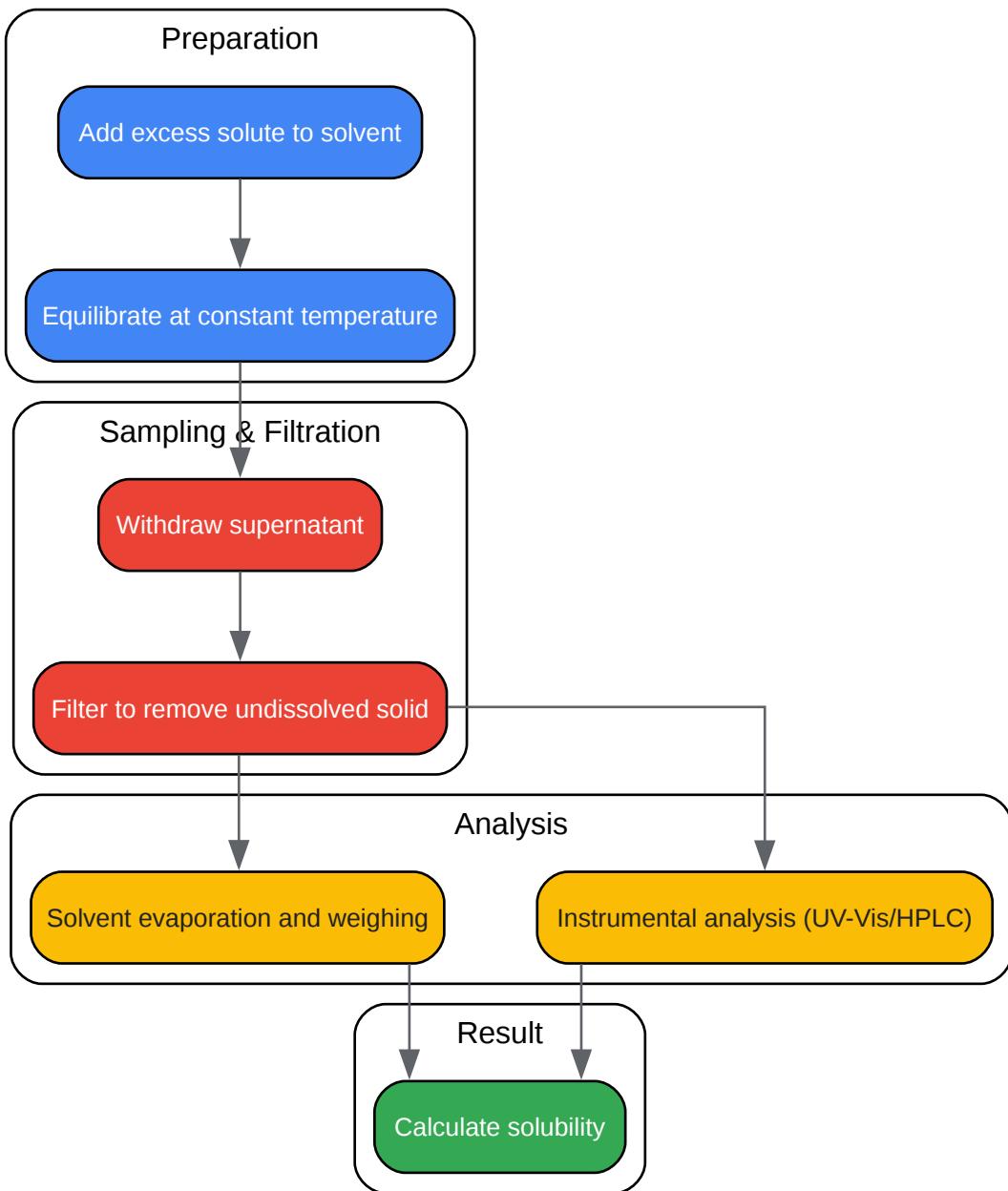
3. Calculation of Solubility:

The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = \text{Mass of solute (g)} / \text{Volume of solvent (L)}$$

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: Workflow for determining the solubility of an organic compound.

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References

- 1. 9-Bromo-10-phenylanthracene synthesis - chemicalbook [chemicalbook.com]
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